

# Technical Support Center: Management of Sealed Radium Bromide Samples

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## Compound of Interest

Compound Name: Radium;bromide

Cat. No.: B14768681

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals working with sealed radium bromide (Ra-226) samples. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address issues related to helium gas buildup and container integrity.

## Frequently Asked Questions (FAQs)

Q1: Why does gas build up in my sealed radium bromide sample?

A1: Radium-226 (Ra-226) is a radioactive isotope that undergoes alpha decay. The alpha particles are helium nuclei that capture electrons and become helium gas. The decay of Ra-226 and its subsequent daughter products in the decay chain leading to stable lead-206 produces a significant amount of helium gas. This continuous production of helium within a sealed container leads to a gradual increase in internal pressure. Additionally, radon-222, a gaseous decay product, also contributes to the overall pressure.

Q2: What are the potential risks associated with this gas buildup?

A2: The primary risk is the over-pressurization of the sealed container, which can lead to a breach of containment. This can result in the release of radioactive materials, including radium bromide particulates and radon gas, posing a significant contamination and radiation exposure hazard. In extreme cases, the pressure buildup can cause explosive rupture of the source container.

Q3: How can I estimate the pressure increase in my sample container?

A3: A general estimation for the pressure increase is that one gram of radium-226 will produce approximately 0.2 atmospheres of pressure in a free volume of one cubic centimeter per year[1]. However, the actual pressure will depend on the specific activity of your sample, the void volume within the container, the temperature, and the container material's permeability to helium. For a more precise calculation, you would need to determine the rate of helium production based on the activity of your sample and apply the ideal gas law, considering the void volume of your container.

Q4: What materials are recommended for sealing radium bromide samples?

A4: Due to the corrosive nature of bromide and the intense radiation field, material selection is critical. Type 316L austenitic stainless steel is a commonly used material for encapsulating radium sources due to its corrosion resistance[2]. While borosilicate glass has been used historically, it can be susceptible to radiation damage, which may affect its integrity over time[3][4][5]. It has been reported that radium bromide in a glass tube can undergo chemical decomposition, leading to the liberation of bromine, which can further degrade the container[6].

Q5: How often should I inspect my sealed radium bromide samples?

A5: Regular visual inspection is a critical safety measure. The frequency of inspection should be determined by a risk assessment, considering the age of the source, its activity, and the container material. It is recommended to establish a routine inspection schedule to look for any signs of degradation.

## Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Visible discoloration or darkening of the radium salt.	Radiolysis (chemical decomposition due to radiation) of the radium bromide.	<p>This may be an early indicator of chemical instability.</p> <p>Document the observation, increase the frequency of visual inspection, and consider consulting with a radiation safety expert to evaluate the source's integrity.</p>
Bulging or deformation of the sealed container.	Significant internal pressure buildup from helium and radon gas.	<p>Immediate Action Required. Safely secure the area and prevent personnel access. Do not attempt to handle the source. Contact your institution's Radiation Safety Officer (RSO) or equivalent authority immediately for emergency procedures.</p>
Positive wipe test for radioactive contamination on the exterior of the container.	Leakage from the sealed source.	<p>Immediate Action Required. Isolate the source to prevent further contamination. Secure the area and notify the RSO immediately. Follow your institution's established protocol for leaking sealed sources<sup>[7][8][9]</sup>.</p>
Unexplained increase in background radiation in the storage area.	Potential leakage from one or more sealed sources.	<p>Conduct a systematic survey of all sources in the area using appropriate radiation detection instrumentation. If a leaking source is identified, follow the procedure for a positive wipe test.</p>

## Data Presentation

Table 1: Helium and Radon Production from Radium-226 Decay

Parameter	Value	Unit
Radium-226 Half-life	1600	years
Alpha particles per Ra-226 decay to Pb-206	5	
Helium atoms per Ra-226 decay to Pb-206	5	
Radon-222 Half-life	3.82	days

Table 2: Estimated Pressure Buildup in Sealed Radium-226 Sources

Radium-226 Mass	Free Volume	Time	Estimated Pressure Increase
1 gram	1 cm <sup>3</sup>	1 year	~0.2 atm[1]
33.3 grams (900 mCi)	Not specified	Not specified	Up to 10 atm (in a 316 stainless steel capsule)[2]
3.7 grams (100 GBq)	Not specified	137 years	Up to 137.5 MPa (in a glass matrix)[10]

## Experimental Protocols

### 1. Wipe Test for Surface Contamination

This protocol is to determine if there is any removable radioactive contamination on the exterior surface of a sealed source container, which would indicate a leak.

- Materials:
  - Filter paper or a cotton swab.

- Wetting agent (e.g., ethanol or deionized water).
- Clean, labeled container for the wipe sample.
- Appropriate Personal Protective Equipment (PPE), including gloves and a lab coat.
- Radiation survey meter.
- Liquid scintillation counter or gamma spectrometer.
- Procedure:
  - Prepare a labeled sample container for the wipe.
  - Don appropriate PPE.
  - Slightly moisten the filter paper or cotton swab with the wetting agent.
  - Gently but firmly wipe the entire external surface of the sealed source container. Pay special attention to welds, seams, and any openings.
  - Place the wipe sample in its labeled container.
  - Survey the exterior of the sample container with a radiation survey meter to check for gross contamination.
  - Analyze the wipe sample using a liquid scintillation counter or gamma spectrometer to detect any removable radioactive material.
  - A result exceeding 185 Bq (0.005  $\mu\text{Ci}$ ) is generally considered a failed test, indicating a leaking source[6].
  - If the test fails, immediately notify your Radiation Safety Officer and follow your institution's emergency procedures for a leaking sealed source[7][8].

## 2. Non-Destructive Measurement of Internal Gas Pressure (Advanced)

For high-value or irreplaceable samples, a non-destructive method can be used to estimate the internal gas pressure. This method is based on ionizing the gas inside the vial and measuring

the voltage at which ionization ceases.

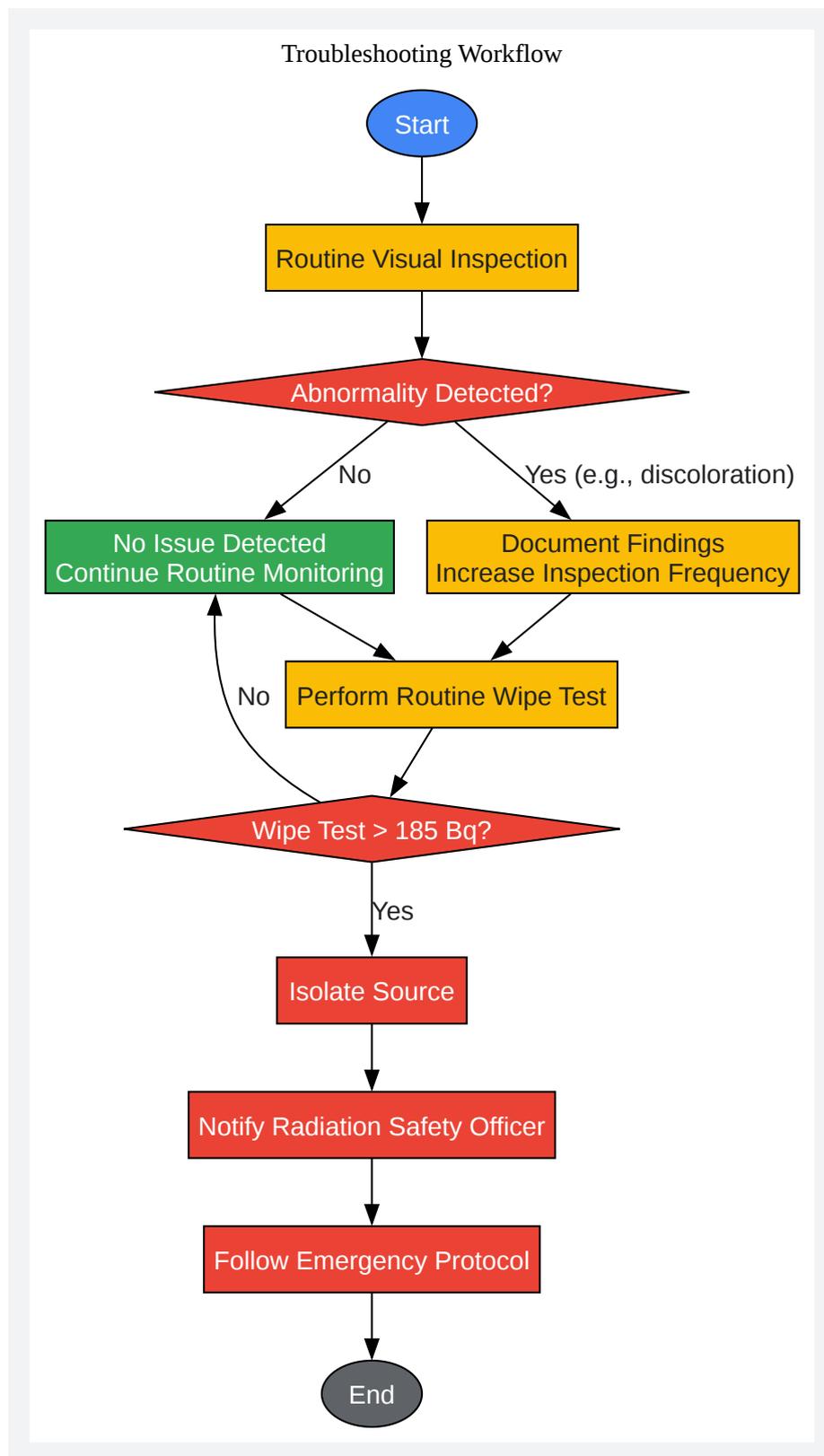
- Principle: The voltage required to sustain a plasma in a low-pressure gas is a function of the gas pressure. By ionizing the helium gas inside the sealed vial using an external high-frequency, high-voltage field and then measuring the voltage at which the ionization is extinguished, the internal pressure can be derived.
- Equipment:
  - High-frequency, high-voltage power supply.
  - A pair of external electrodes.
  - Voltage and current monitoring system.
  - Light detector (photomultiplier tube or photodiode).
  - Calibration curves for helium gas pressure versus extinction voltage for the specific vial geometry.
- Procedure:
  - Place the sealed vial between the two electrodes.
  - Apply a high-frequency, high-voltage potential across the electrodes to ionize the helium gas within the vial. Ionization can be confirmed by detecting light emission from the vial.
  - Once ionization is established, progressively decrease the applied voltage.
  - Simultaneously monitor the electrode current and the light emission from the vial.
  - Detect the point at which ionization terminates, indicated by a sudden drop in electrode current or the cessation of light emission.
  - Record the electrode voltage at the termination point.
  - Use the calibration curve for helium gas to correlate the extinction voltage with the internal gas pressure within the vial[11].

## Visualizations



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Caption: Radium-226 decay pathway to stable Lead-206.



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Caption: Troubleshooting workflow for sealed radium bromide samples.

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